

# Application Notes and Protocols for Spin-Coating Deposition of 2PACz Thin Films

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2PACz

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These application notes provide a comprehensive guide to the fabrication of high-quality **2PACz** (9,9'-(2,7-bis(diphenylamino)-9H-fluorene-9,9-diyl)bis(9H-carbazole)) thin films using the spin-coating technique. **2PACz** is a carbazole-based self-assembled monolayer (SAM) that has demonstrated significant potential as a hole transport layer (HTL) in high-performance inverted perovskite solar cells.<sup>[1][2][3]</sup> Its ability to form a uniform monolayer on indium tin oxide (ITO) substrates allows for efficient hole extraction and transport, contributing to enhanced device efficiency and stability.<sup>[1][2][4]</sup>

## Overview of 2PACz as a Hole Transport Layer

**2PACz** functions as a self-assembled monolayer, forming a thin, uniform layer that modifies the work function of the ITO electrode for efficient hole transport.<sup>[1]</sup> This carbazole-based molecule consists of a head group that interfaces with the perovskite layer and an anchoring group that binds to the TCO electrode.<sup>[1]</sup> This structure facilitates favorable energetic alignment with the perovskite, reduces defect states at the interface, and minimizes non-radiative recombination in the final device.<sup>[1]</sup> The use of **2PACz** as an HTL has led to perovskite solar cells with power conversion efficiencies (PCEs) exceeding 20%.<sup>[1]</sup>

## Experimental Protocols

The following protocols outline the necessary steps for substrate preparation, solution formulation, and spin-coating deposition of **2PACz** thin films.

## Substrate Cleaning

Proper substrate cleaning is crucial for the formation of a uniform and defect-free **2PACz** monolayer. The following is a standard cleaning procedure for ITO-coated glass substrates:

- Sequentially sonicate the ITO substrates in a solution of Mucsol (2% in deionized water), deionized water, acetone, and isopropanol for 15 minutes each at approximately 40°C.[5]
- Dry the substrates with a stream of nitrogen gas.
- Immediately before depositing the **2PACz** layer, treat the substrates with UV-ozone for 15 minutes to remove any remaining organic residues and improve the hydrophilicity of the surface.[5][6] This step is critical for achieving high reproducibility.[5]

## 2PACz Solution Preparation

The quality of the **2PACz** solution directly impacts the final film quality.

- Solvent Selection: Anhydrous ethanol is the most commonly used solvent for dissolving **2PACz**. [5][7] Toluene has also been reported for similar SAMs.[6]
- Concentration: Typical concentrations for **2PACz** solutions range from 0.1 mmol/L to 1 mmol/L.[5][7] A lower concentration of 0.1 mmol/L can be used, particularly when dropping the solution dynamically during the spinning process.[5] For static deposition, a concentration of 1 mmol/L is often used.[5][7]
- Dissolution: Dissolve the **2PACz** powder in the chosen solvent. To aid dissolution, the solution can be placed in an ultrasonic bath for 15-30 minutes at a temperature of 30-40°C. [5][7] It is recommended to stir the solution overnight to ensure complete dissolution.[7]
- Storage: Store the **2PACz** powder in a nitrogen-filled glovebox to prevent degradation.[5]

## Spin-Coating Deposition of 2PACz Thin Film

All deposition steps should be performed in a nitrogen-filled glovebox to minimize exposure to oxygen and moisture.[5][6][7]

Method A: Static Deposition

- Transfer the cleaned and UV-ozone treated ITO substrates into the glovebox.
- Place a substrate on the spin coater chuck.
- Dispense approximately 100  $\mu\text{L}$  of the 1 mmol/L **2PACz** solution onto the center of the substrate, ensuring the entire surface is covered.<sup>[5]</sup>
- Allow the solution to rest on the substrate for approximately 5 seconds.<sup>[5]</sup>
- Initiate the spin-coating program. A typical program consists of a single step at 3000 rpm for 30 seconds.<sup>[5][7]</sup>
- After spin-coating, anneal the substrates on a hot plate at 100°C for 10 minutes.<sup>[5][7]</sup>

#### Method B: Dynamic Deposition

- Place the cleaned and UV-ozone treated ITO substrate on the spin coater chuck.
- Start the spin coater at a speed of 3000 rpm.
- While the substrate is rotating, dynamically drop the 0.1 mmol/L **2PACz** solution 2-3 times onto the substrate.<sup>[5]</sup>
- Continue spinning for a total of 30 seconds.
- Anneal the substrates on a hot plate at 100°C for 10 minutes.<sup>[5]</sup>

A subsequent washing step with ethanol after annealing is optional and has been shown to have no significant impact on device performance.<sup>[5]</sup>

## Data Presentation

The following tables summarize key parameters and resulting device performance from various studies employing **2PACz** and its derivatives as HTLs.

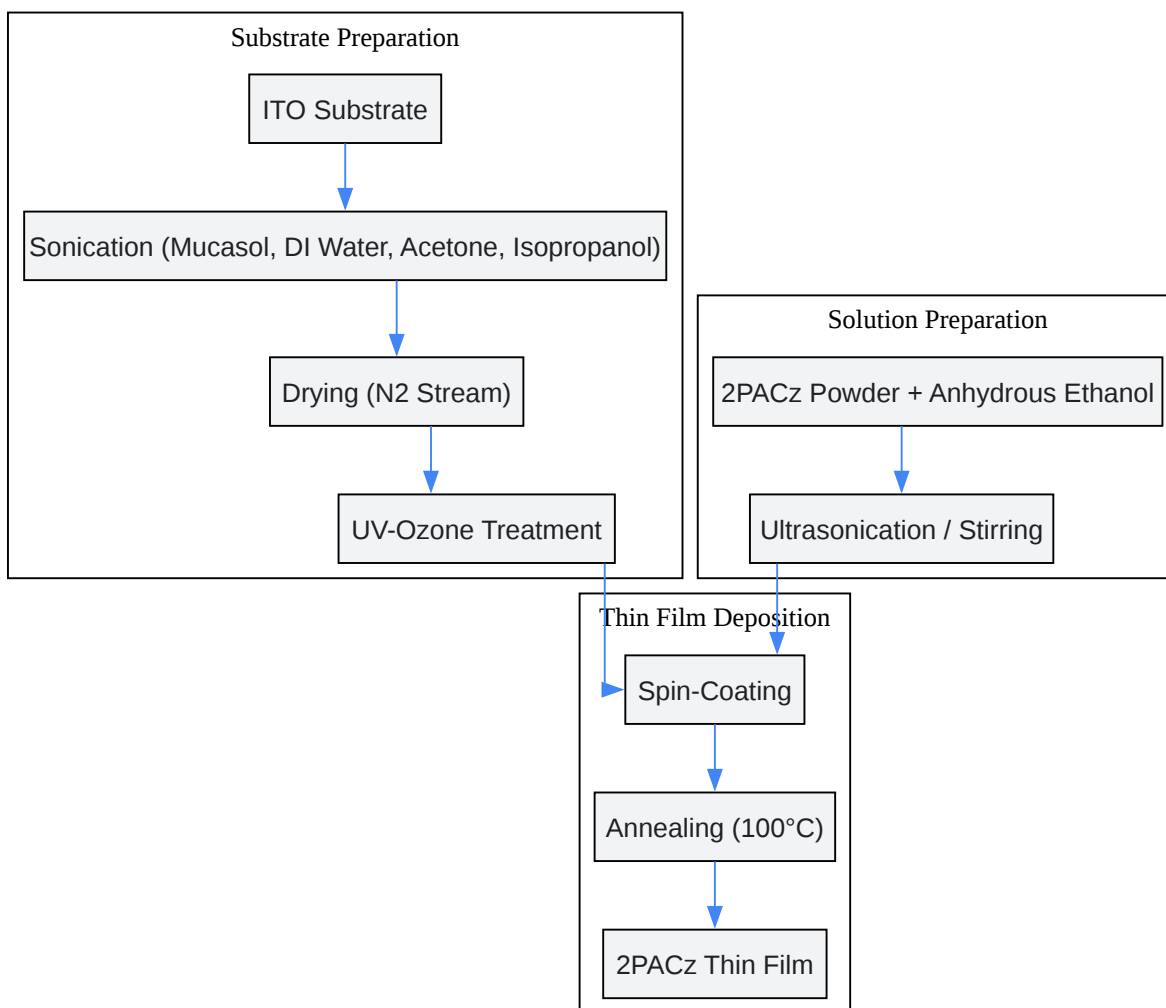
Parameter	Value	Solvent	Reference
Concentration	0.1 mmol/L	Ethanol	[5][7]
1 mmol/L	Ethanol	[5][7]	
Spin Speed	3000 rpm	-	[5][7]
Spin Time	30 s	-	[5][7]
Annealing Temp.	100 °C	-	[5][7]
Annealing Time	10 min	-	[5][7]

Table 1: Typical Spin-Coating Parameters for **2PACz** Thin Film Fabrication.

HTL Material	PCE (%)	VOC (V)	JSC (mA/cm <sup>2</sup> )	FF (%)	Reference
2PACz	20.9	1.19	-	-	[1]
2PACz	18.44	-	-	-	[7]
Br-2PACz	19.51	-	-	-	[7]
MeO-2PACz	>21.1	-	-	-	[2]
MeO-2PACz	~22	-	-	83.9	[3]
MeO-2PACz	23.1	-	-	-	[6]

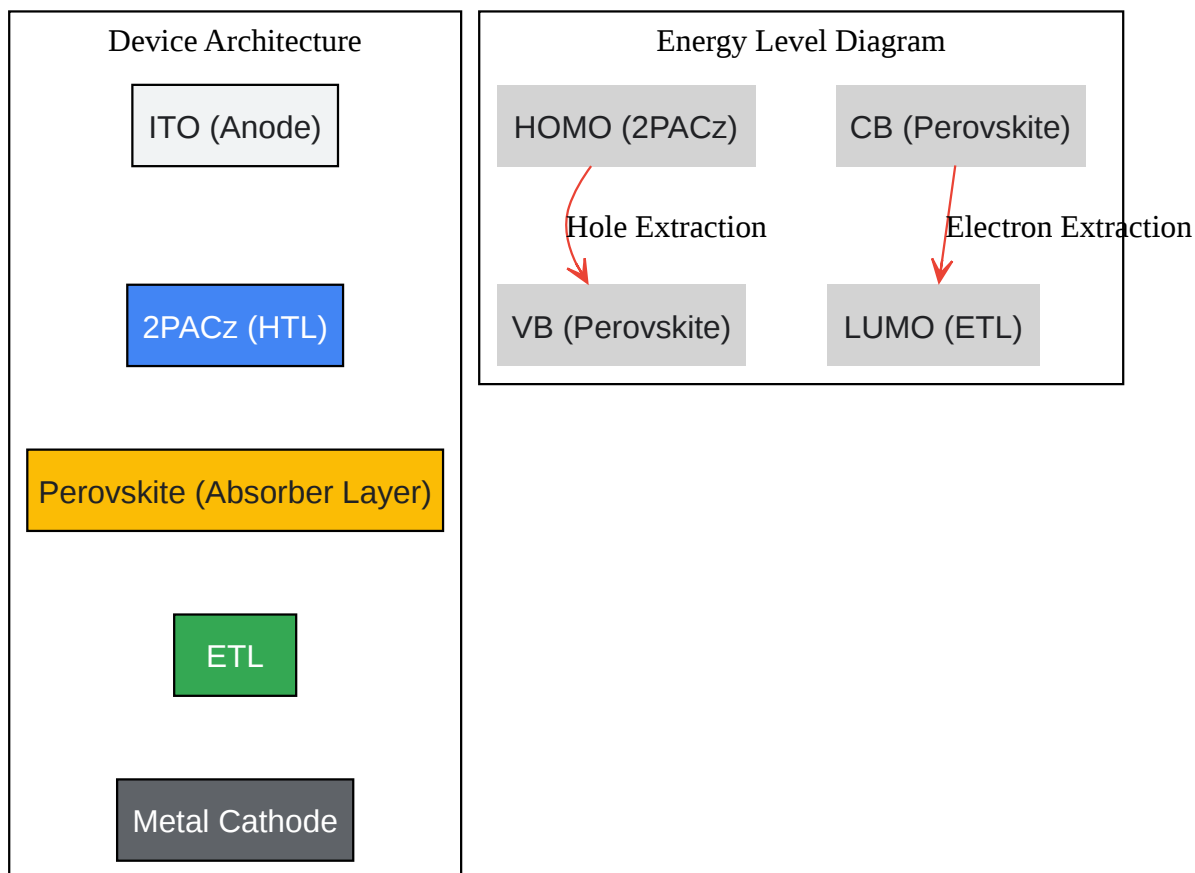
Table 2: Performance of Perovskite Solar Cells Utilizing **2PACz** and its Derivatives as the Hole Transport Layer.

## Visualizations



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Caption: Experimental workflow for **2PACz** thin film fabrication.



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Caption: Energy level alignment in a perovskite solar cell with a **2PACz** HTL.

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## References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 2. A Comprehensive Review of Self-Assembled Monolayers as Hole-Transport Layers in Inverted Perovskite Solar Cells [mdpi.com]
- 3. Efficient inverted perovskite solar cells with a low-temperature processed NiOx/SAM hole transport layer - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 4. Self-assembled monolayers as hole-transporting materials for inverted perovskite solar cells - Molecular Systems Design & Engineering (RSC Publishing) DOI:10.1039/D3ME00144J [pubs.rsc.org]
- 5. rsc.org [rsc.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. A carbazole-based self-assembled monolayer as the hole transport layer for efficient and stable Cs 0.25 FA 0.75 Sn 0.5 Pb 0.5 I 3 solar cells - Journal of Materials Chemistry A (RSC Publishing) DOI:10.1039/D3TA01276J [pubs.rsc.org]
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Address: 3281 E Guasti Rd

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